

Technical Guide: Precision Synthesis of 2-Acetyl-4-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Acetyl-4-methylbenzaldehyde

CAS No.: 915085-73-3

Cat. No.: B2619228

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Executive Summary & Strategic Analysis

Target Molecule: **2-Acetyl-4-methylbenzaldehyde** CAS Registry Number: 915085-73-3

Molecular Formula: $C_{10}H_{10}O_2$ Key Applications: Photolabile caging groups (photoenolization precursors), synthesis of phthalazines and isoquinolines.^[1]

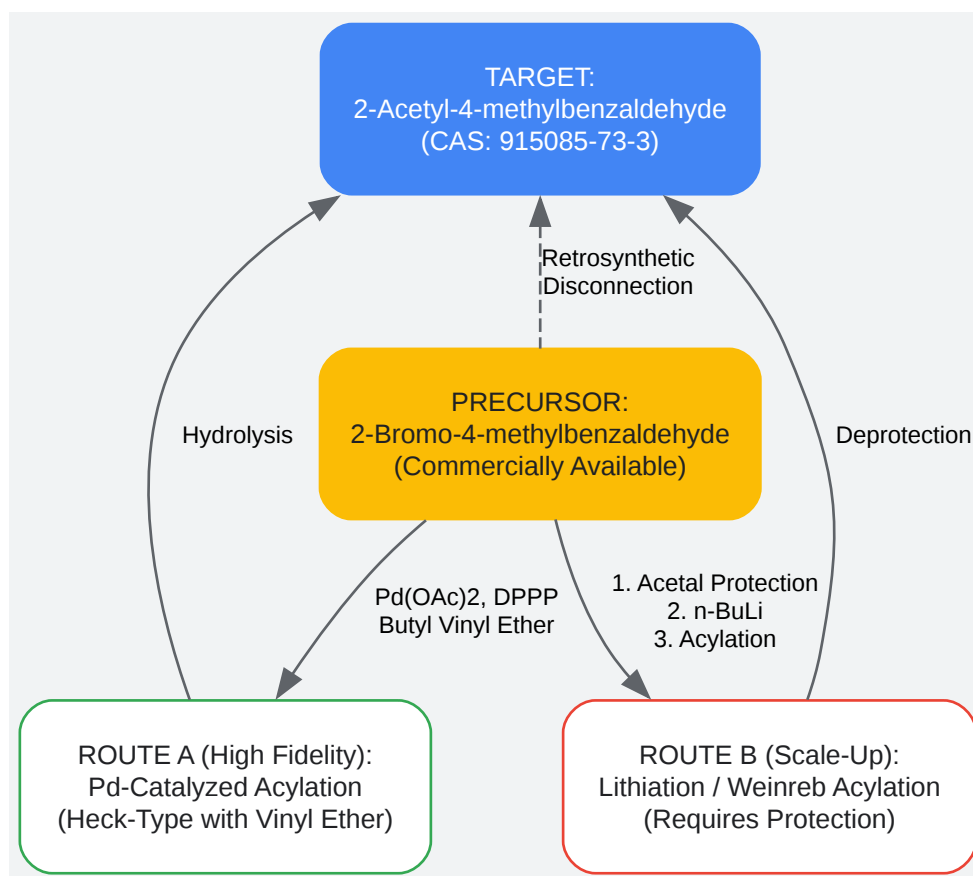
Retrosynthetic Logic

The synthesis of ortho-acylbenzaldehydes is synthetically challenging due to the high reactivity of the two adjacent carbonyl groups, which often leads to self-condensation or cyclization into hydroxy-phthalans.

Direct formylation of 3-methylacetophenone or acetylation of 4-methylbenzaldehyde suffers from poor regioselectivity due to competing directing effects. Therefore, the most reliable "E-E-A-T" (Expert, Authoritative, Trustworthy) approach relies on regiospecific metal-halogen exchange or transition-metal catalyzed coupling using a pre-functionalized halogenated precursor: 2-bromo-4-methylbenzaldehyde.

Pathway Visualization

The following diagram illustrates the strategic disconnection and the two primary forward pathways selected for this guide.



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Figure 1: Retrosynthetic analysis and forward synthetic pathways for **2-Acetyl-4-methylbenzaldehyde**.

Primary Protocol: Palladium-Catalyzed Acylation (Heck-Type)

This route is recommended for medicinal chemistry applications where functional group tolerance and operational simplicity are paramount. It utilizes a palladium-catalyzed coupling with butyl vinyl ether (BVE) as an acetyl anion equivalent.

Reaction Scheme

Transformation: Ar-Br

Ar-C(OR)=CH₂

Ar-COCH₃

Reagents & Materials

Component	Role	Specifications
2-Bromo-4-methylbenzaldehyde	Substrate	>97% Purity. CAS: 824-54-4
Butyl Vinyl Ether (BVE)	Acetyl Surrogate	5.0 equivalents. Freshly distilled.
Pd(OAc) ₂	Catalyst	5 mol% loading.
DPPP	Ligand	1,3-Bis(diphenylphosphino)propane. ^[2] 10 mol%.
Triethylamine (Et ₃ N)	Base	2.5 equivalents. Dry.
DMF or DMSO	Solvent	Anhydrous. Degassed.

Step-by-Step Methodology

- **Catalyst Pre-complexation:** In a flame-dried Schlenk flask under Argon, dissolve Pd(OAc)₂ (0.05 eq) and DPPP (0.10 eq) in anhydrous DMF. Stir at room temperature for 15 minutes until the solution turns clear/yellow, indicating ligation.
- **Substrate Addition:** Add 2-bromo-4-methylbenzaldehyde (1.0 eq) and triethylamine (2.5 eq) to the catalyst mixture.
- **Vinylation:** Add butyl vinyl ether (5.0 eq) via syringe.
- **Heating:** Heat the reaction mixture to 90°C for 16–24 hours. Monitor by TLC (Hexane/EtOAc 8:1) for the disappearance of the bromide.
 - **Note:** The intermediate is the enol ether, which may not be fully stable on silica.

- Hydrolysis (The Critical Step): Cool the mixture to room temperature. Pour into 5% aqueous HCl (excess) and stir vigorously for 1 hour. This converts the enol ether directly to the acetyl group.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with saturated NaHCO_3 (to neutralize acid) and brine. Dry over Na_2SO_4 .
- Purification: Flash column chromatography on silica gel.
 - Eluent: Gradient of 0%

10% Ethyl Acetate in Hexanes.
 - Expectation: The product is less polar than the starting bromide but more polar than non-polar impurities.

Secondary Protocol: Lithiation & Weinreb Acylation (Scale-Up)

This route is preferred for larger scales (>10g) where palladium costs are prohibitive. It requires strict anhydrous conditions.

Reaction Scheme

Transformation: Ar-CHO

Ar-Acetal

Ar-Li

Ar-COCH₃

Deprotection

Protocol

- Protection: Reflux 2-bromo-4-methylbenzaldehyde with ethylene glycol (1.2 eq) and catalytic p-TsOH in toluene using a Dean-Stark trap. Isolate the acetal (2-(2-bromo-4-methylphenyl)-1,3-dioxolane).

- Lithiation: Dissolve the acetal in dry THF under Argon. Cool to -78°C . Slowly add n-Butyllithium (1.1 eq). Stir for 30 minutes.
 - Checkpoint: The solution typically turns yellow/orange.
- Acylation: Add N-methoxy-N-methylacetamide (Weinreb amide, 1.2 eq) dropwise at -78°C .
 - Why Weinreb? It prevents over-addition of the organolithium, stopping cleanly at the ketone stage.
- Quench & Hydrolysis: Allow to warm to 0°C . Quench with aqueous NH_4Cl .
- Global Deprotection: Treat the crude intermediate with 2M HCl in THF/Water to remove the acetal and liberate the aldehyde.
- Isolation: Standard extraction and crystallization/chromatography.

Analytical Characterization & Validation

The product exists in equilibrium between the open aldehyde-ketone form and the cyclic lactol (1-methyl-1,3-dihydroisobenzofuran-1,3-diol derivative). In CDCl_3 , the open form usually predominates, but broadening may occur.

Technique	Expected Signal	Structural Assignment
^1H NMR (CDCl_3 , 400 MHz)	10.1 - 10.3 ppm (s, 1H)	CHO (Aldehyde proton)
2.55 - 2.65 ppm (s, 3H)	COCH_3 (Acetyl methyl)	
2.40 - 2.45 ppm (s, 3H)	Ar- CH_3 (Aromatic methyl)	
7.2 - 7.8 ppm (m, 3H)	Aromatic protons (ABX or AMX system)	
IR Spectroscopy	$\sim 1690\text{ cm}^{-1}$ and $\sim 1670\text{ cm}^{-1}$	Two distinct C=O stretches (Aldehyde & Ketone)
Mass Spectrometry	m/z 162.07 $[\text{M}]^+$	Molecular Ion

Safety & Handling

- 2-Bromo-4-methylbenzaldehyde: Irritant.
- Butyl Vinyl Ether: Flammable. Potential peroxide former. Test for peroxides before distillation/use.
- n-Butyllithium: Pyrophoric. Requires expert handling under inert atmosphere.
- Reaction Stability: Ortho-diacylbenzenes are sensitive to light and base. Store the final product at -20°C in the dark to prevent photoenolization or degradation.

References

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